An In-depth Technical Guide to Chlorotripropylsilane (CAS 995-25-5)

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Compound of Interest

Compound Name:	*Chlorotripropylsilane*
CAS No.:	*995-25-5*
Cat. No.:	*B1581538*

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This guide provides an in-depth technical overview of **Chlorotripropylsilane** (CAS 995-25-5), a versatile organosilicon compound. Tailored for researchers, scientists, and professionals in drug development, this document explores its chemical and physical properties, synthesis, reactivity, and key applications, with a focus on its role as a protecting group and derivatizing agent. Safety protocols and handling procedures are also detailed to ensure its effective and safe utilization in a laboratory setting.

Introduction to Chlorotripropylsilane

Chlorotripropylsilane, also known as tripropylsilyl chloride, is an organosilicon compound featuring a central silicon atom bonded to three propyl groups and one chlorine atom.[1] This structure imparts a unique combination of steric bulk and reactivity, making it a valuable reagent in organic synthesis. It typically appears as a colorless to pale yellow liquid with an acrid odor.[1][2] Its utility is primarily derived from the reactivity of the silicon-chlorine bond, which readily participates in nucleophilic substitution reactions.[1] This reactivity allows for the introduction of the tripropylsilyl (TPS) group onto various functional groups, a key transformation in the synthesis of complex molecules and pharmaceutical intermediates.[3][4]

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Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Chlorotripropylsilane** is essential for its effective application and safe handling. These properties dictate its behavior in various solvents and reaction conditions.

Property	Value	Source
CAS Number	995-25-5	[1]
Molecular Formula	C9H21ClSi	[5]
Molecular Weight	192.801 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[1][3]
Density	0.882 - 0.9 g/cm³	[3][5]
Boiling Point	199 - 207.2 °C	[2][5]
Flash Point	70 - 76 °C	[2][5]
Refractive Index	1.425 - 1.44	[3][5]
Solubility	Soluble in organic solvents, reacts violently with water	[1][5]
Vapor Pressure	0.3 ± 0.4 mmHg at 25°C	[5]

Synthesis and Reactivity

The synthesis of **Chlorotripropylsilane** typically involves the reaction of a tripropylsilane with a chlorinating agent. The resulting compound's reactivity is dominated by the polar Si-Cl bond, which is susceptible to cleavage by nucleophiles.

Hydrolysis

A critical aspect of **Chlorotripropylsilane**'s reactivity is its sensitivity to moisture.[6] It reacts violently with water in a hydrolysis reaction to form tripropylsilanol and hydrochloric acid.[5][7] This reaction is often undesirable and necessitates handling the compound under anhydrous conditions.

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Caption: Hydrolysis of **Chlorotripropylsilane**.

Nucleophilic Substitution

The core utility of **Chlorotripropylsilane** in organic synthesis stems from its reaction with nucleophiles, particularly alcohols, to form tripropylsilyl ethers.[8] This reaction is the basis for its use as a protecting group.

Applications in Organic Synthesis

Chlorotripropylsilane's unique properties make it a valuable tool in several areas of organic synthesis, particularly for researchers and drug development professionals.

Protecting Group for Alcohols

In multi-step organic synthesis, it is often necessary to temporarily block reactive functional groups to prevent unwanted side reactions.[9] Silyl ethers are commonly employed as protecting groups for alcohols due to their ease of formation and selective removal.[8][10] The tripropylsilyl (TPS) group, introduced via **Chlorotripropylsilane**, offers a moderate level of steric hindrance, providing a balance between stability and ease of deprotection.[11]

The stability of silyl ethers is influenced by the steric bulk of the substituents on the silicon atom.[12] The TPS group is more stable than smaller silyl groups like trimethylsilyl (TMS) and triethylsilyl (TES), but less stable than the bulkier triisopropylsilyl (TIPS) or tert-butyldimethylsilyl (TBDMS) groups.[8][11] This intermediate stability allows for selective deprotection in the presence of other silyl ethers.

Experimental Protocol: Protection of a Primary Alcohol

- Preparation: In a flame-dried, round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the primary alcohol (1.0 equivalent) in anhydrous dichloromethane (DCM) or N,N-dimethylformamide (DMF).
- Addition of Base: Add a suitable base, such as imidazole (1.5 equivalents) or 2,6-lutidine (1.2 equivalents), to the solution and stir until dissolved.
- Silylation: Slowly add **Chlorotripropylsilane** (1.2 equivalents) to the reaction mixture at 0 °C.

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- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-16 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield the pure tripropylsilyl ether.

Caption: Workflow for alcohol protection.

Deprotection of Tripropylsilyl Ethers

The removal of the TPS protecting group can be achieved under specific conditions, typically using a fluoride source or acidic conditions.[12] The choice of deprotection method depends on the sensitivity of other functional groups in the molecule.

- Fluoride-Mediated Deprotection: Reagents such as tetrabutylammonium fluoride (TBAF) are highly effective for cleaving silicon-oxygen bonds due to the high affinity of fluoride for silicon.[12][13]
- Acid-Catalyzed Deprotection: Protic or Lewis acids can also be used to remove silyl ethers, although this method is less common for TPS ethers compared to more labile silyl groups.[13]

Derivatization Agent for Gas Chromatography (GC)

In analytical chemistry, particularly gas chromatography, non-volatile compounds need to be chemically modified to increase their volatility.[14][15] This process, known as derivatization, often involves silylation.[16] **Chlorotripropylsilane** can be used as a derivatizing agent to convert polar functional groups, such as hydroxyls and carboxylic acids, into their more volatile tripropylsilyl derivatives, enabling their analysis by GC.

Safety, Handling, and Storage

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Chlorotripropylsilane is a hazardous chemical and requires careful handling to ensure laboratory safety.[2]

Hazards:

- Corrosive: Causes severe skin burns and eye damage.[17][18]
- Flammable: It is a flammable liquid and vapor.
- Reacts Violently with Water: Contact with water liberates toxic gas and can be violent.[5][19]
- Irritant: May cause respiratory irritation.[1][18]

Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.[19]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[17]
- Keep away from heat, sparks, and open flames.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[17]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][17]
- Keep away from incompatible materials such as water, strong oxidizing agents, acids, and bases.[19]
- Store locked up.[2]

Spectroscopic Data

The structure of **Chlorotripropylsilane** and its derivatives can be confirmed using various spectroscopic techniques. While a detailed analysis is beyond the scope of this guide, a

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general overview of expected spectral features is provided.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR spectroscopy will show characteristic signals for the propyl groups, typically multiplets in the aliphatic region.[20]
  - ^{13}C NMR spectroscopy will show distinct peaks for the three different carbon atoms of the propyl chains.[21]
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic C-H stretching and bending vibrations for the alkyl groups and a Si-Cl stretching vibration.[22]
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the compound.[22]

Conclusion

Chlorotripropylsilane (CAS 995-25-5) is a valuable and versatile reagent for researchers and scientists in organic synthesis and drug development. Its utility as a protecting group with intermediate stability and as a derivatizing agent for gas chromatography makes it an important tool in the laboratory. A thorough understanding of its properties, reactivity, and handling requirements is crucial for its safe and effective application.

References

- Chemsrc. Chloro(tripropyl)silane | CAS#:995-25-5. [Link]
- ResearchGate. pH Variation during the hydrolysis of 3-chloropropyltri- methoxysilane... [Link]
- SpectraBase. Chlorotri-n-propylsilane - Optional[1H NMR] - Spectrum. [Link]
- National Institutes of Health. Comparison of the Relative Reactivities of the Triisopropylsilyl Group With Two Fluorous Analogs. [Link]
- SpectraBase. Chlorotriisopropylsilane - Optional[13C NMR] - Spectrum. [Link]
- Gelest. Deprotection of Silyl Ethers - Technical Library. [Link]

© 2026 BenchChem. All rights reserved.

- Organic Chemistry Portal. tert-Butyldimethylsilyl Ethers. [Link]
- CPAChem. Safety data sheet - Chlorotrimethylsilane. [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. Chlorotriphenylsilane: Synthesis, Properties, and Applications in Pharmaceutical Intermediates. [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. Chlorotrimethylsilane: Synthesis, Applications, and Safety in Organic Chemistry. [Link]
- Wikipedia. Silyl ether. [Link]
- University of Pennsylvania. THE ROLE OF PROTECTIVE GROUPS IN ORGANIC SYNTHESIS. [Link]
- Phenomenex. Derivatization for Gas Chromatography. [Link]
- Chrom Tech, Inc. Why Use GC Derivatization Reagents. [Link]
- ResearchGate. Derivatization Reactions and Reagents for Gas Chromatography Analysis. [Link]
- National Institutes of Health. Benzoyldiisopropylchlorosilane: a visible light photocleavable alcohol protecting group. [Link]
- Neliti. PROTECTING GROUPS FOR ORGANIC SYNTHESIS. [Link]
- University of Bristol. Protecting Groups. [Link]
- Solubility of Things. Chlorotrimethylsilane. [Link]
- Google Patents. WO2006041561A1 - Hydrolysis of chlorosilanes.
- LinkedIn. Chlorotrimethylsilane: Essential Reagent for Pharmaceutical and Chemical Synthesis. [Link]
- Wikipedia. Trimethylsilyl chloride. [Link]

© 2026 BenchChem. All rights reserved.

- Organic Syntheses Procedure. A Publication of Reliable Methods for the Preparation of Organic Compounds. [Link]
- National Institutes of Health. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. [Link]
- PubMed. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. [Link]
- Chemiedidaktik Uni Wuppertal. Experiments - Hydrolysis of chloromethylsilanes. [Link]
- NIST WebBook. Silane, chlorotrimethyl-. [Link]
- National Institutes of Health. Chemical Approaches to Synthetic Drug Delivery Systems for Systemic Applications. [Link]
- YouTube. Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 3. [Link]
- Chemiedidaktik Uni Wuppertal. Experiments - Rate of hydrolysis of chloromethylsilanes. [Link]

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Sources

- 1. CAS 995-25-5: Chlorotripropylsilane | CymitQuimica [cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. chemimpex.com [chemimpex.com]
- 4. nbinno.com [nbinno.com]
- 5. Chloro(tripropyl)silane | CAS#:995-25-5 | Chemsrc [chemsrc.com]
- 6. Chlorotripropylsilane , ≥95% , 995-25-5 - CookeChem [cookechem.com]

- 7. Experiments - Hydrolysis of chloromethylsilanes [chemiedidaktik.uni-wuppertal.de]
- 8. Silyl ether - Wikipedia [en.wikipedia.org]
- 9. catalogimages.wiley.com [catalogimages.wiley.com]
- 10. Benzoyldiisopropylchlorosilane: a visible light photocleavable alcohol protecting group - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Deprotection of Silyl Ethers - Gelest [technical.gelest.com]
- 12. benchchem.com [benchchem.com]
- 13. tert-Butyldimethylsilyl Ethers [organic-chemistry.org]
- 14. GC Technical Tip: Derivation for GC | Phenomenex [discover.phenomenex.com]
- 15. covachem.com [covachem.com]
- 16. chromtech.com [chromtech.com]
- 17. tcichemicals.com [tcichemicals.com]
- 18. cpachem.com [cpachem.com]
- 19. fishersci.com [fishersci.com]
- 20. spectrabase.com [spectrabase.com]
- 21. spectrabase.com [spectrabase.com]
- 22. benchchem.com [benchchem.com]

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